

An In-depth Technical Guide on Cadmium Diethyldithiocarbamate

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Compound of Interest

Compound Name: Cadmium diethyldithiocarbamate

Cat. No.: B081976

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This guide provides a detailed overview of the fundamental physicochemical properties of **cadmium diethyldithiocarbamate**, a compound of interest in various research and development sectors. The information is tailored for researchers, scientists, and professionals in drug development, presenting key data in a structured and accessible format.

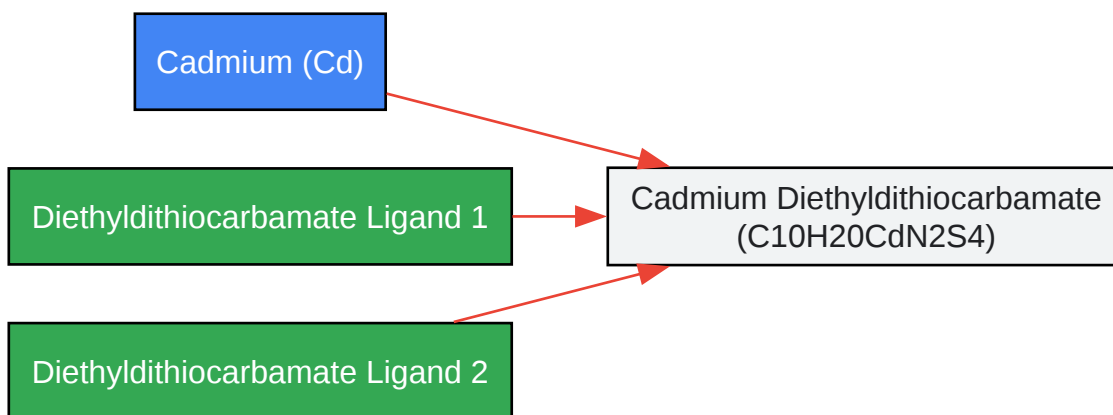
Physicochemical Properties

Cadmium diethyldithiocarbamate is an organometallic compound notable for its applications as a precursor in the synthesis of nanomaterials. A comprehensive summary of its core identifiers is presented below.

Property	Value
Molecular Formula	C10H20CdN2S4[1][2][3][4][5]
Molecular Weight	408.95 g/mol (also cited as 409.0 g/mol and 408.956 g/mol)[1][2]
IUPAC Name	cadmium(2+);N,N-diethylcarbamodithioate[1][5]
CAS Number	14239-68-0[2][3]
Appearance	White to cream-colored solid[1][5]

Molecular Structure and Composition

The molecular structure of **cadmium diethyldithiocarbamate** consists of a central cadmium ion coordinated with two diethyldithiocarbamate ligands. This structure is crucial for its role as a single-source precursor in materials science.



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Diagram of the molecular components of **cadmium diethyldithiocarbamate**.

This guide is intended for informational purposes for a technical audience. For experimental use, please refer to a comprehensive Safety Data Sheet (SDS).

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References

- 1. Buy Cadmium diethyldithiocarbamate [smolecule.com]
- 2. lookchem.com [lookchem.com]
- 3. China Cadmium Diethyl Dithiocarbamate 14239-68-0 [chinachemnet.com]
- 4. gelest.com [gelest.com]
- 5. Cadmium, bis(diethyldithiocarbamato)- | C₁₀H₂₀CdN₂S₄ | CID 5284357 - PubChem [pubchem.ncbi.nlm.nih.gov]

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